

A Comparative Analysis of Pigment Orange 36's Weather Resistance Against Industry Benchmarks

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Compound of Interest

Compound Name: PIGMENT ORANGE 36

Cat. No.: B078092

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For professionals in research, scientific, and formulation development fields, selecting a pigment with robust weather resistance is paramount for ensuring the long-term durability and color stability of a product. This guide offers an objective comparison of **Pigment Orange 36's** performance against established industry standards and alternative orange pigments, supported by experimental data and standardized testing protocols.

Pigment Orange 36 (PO 36) is a high-performance benzimidazolone organic pigment recognized for its exceptional heat stability, vibrant chroma, and, most notably, its excellent weather and lightfastness properties.[1] These characteristics make it a preferred choice for demanding applications such as automotive paints, industrial coatings, and plastics.[2]

Industry Standards for Weather Resistance

The weather resistance of a pigment is its ability to withstand environmental stressors, primarily sunlight, moisture, and temperature fluctuations, without significant degradation of color or physical properties. Several international and national standards provide frameworks for evaluating these properties. Key standards include those from the American Society for Testing and Materials (ASTM) and the International Organization for Standardization (ISO).[3][4]

Lightfastness, a critical component of weather resistance, is the measure of a pigment's resistance to fading upon exposure to light.[3] It is commonly rated on the Blue Wool Scale, which ranges from 1 (very poor) to 8 (excellent).[3][5] Another common rating system is the

ASTM lightfastness scale, which ranges from I (excellent) to V (very poor), with a rating of I corresponding to a 7-8 on the Blue Wool Scale.[\[3\]](#)

Comparative Performance Data

The following table summarizes the weather resistance and related properties of **Pigment Orange 36** in comparison to other commonly used orange pigments.

Pigment	Chemical Class	Lightfastness (BWS)	Weather Fastness	Heat Resistance (°C)
Pigment Orange 36	Benzimidazolone	8 [6] [7] [8]	Excellent [2] [6] [7]	250 [7]
Pigment Orange 13	Diarylide	5-6	Good	200
Pigment Orange 34	Disazopyrazolone	5-6 [9]	Good [9]	260
Pigment Orange 64	Diketopyrrolopyrrole (DPP)	8	Excellent	300

Data compiled from various industry sources. Actual performance may vary based on formulation and application.

Pigment Orange 36 consistently demonstrates superior lightfastness and weather resistance, making it a reliable choice for applications requiring long-term color retention in outdoor environments.[\[2\]](#)

Experimental Protocol: Accelerated Weathering

To quantify the weather resistance of pigments, accelerated weathering tests are employed to simulate the damaging effects of long-term outdoor exposure in a controlled laboratory setting. [\[10\]](#)[\[11\]](#) A common method is the Xenon Arc test, which simulates the full spectrum of sunlight. [\[11\]](#)[\[12\]](#)

Objective: To compare the color and gloss retention of coatings pigmented with **Pigment Orange 36** against other orange pigments after exposure to accelerated weathering conditions.

Apparatus:

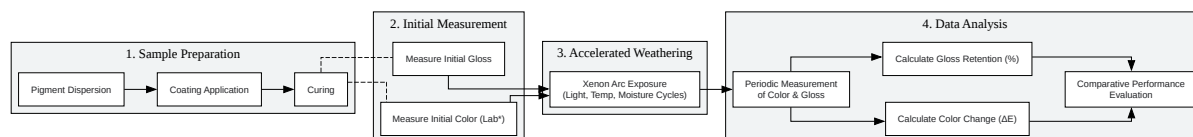
- Xenon Arc Weathering Chamber (compliant with ASTM G154 or ISO 4892)[[13](#)]
- Spectrophotometer for color measurement (in accordance with ASTM D2244)[[14](#)]
- Glossmeter

Methodology:

- Sample Preparation: Pigments are dispersed into a suitable binder system and applied to standardized test panels.
- Initial Measurements: The initial color coordinates (Lab*) and gloss levels of the unexposed panels are measured and recorded.
- Exposure: The panels are placed in the Xenon Arc chamber and subjected to controlled cycles of light, temperature, and moisture. A typical cycle might involve continuous light with periodic water spray to simulate rain and dew.
- Evaluation: At predetermined intervals, the panels are removed, and the color and gloss are remeasured.
- Data Analysis: The change in color (ΔE) is calculated. A higher ΔE value indicates a greater color change and lower weather resistance. Gloss retention is also calculated as a percentage of the initial gloss.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the accelerated weathering test protocol.



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Caption: Accelerated Weathering Experimental Workflow.

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